

A Comparative Guide to the Chemical Resistance of Butyl and Chlorobutyl Rubber

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Compound of Interest

Compound Name: Butyl rubber

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The selection of appropriate elastomeric components is critical in research and pharmaceutical applications to ensure material integrity and prevent contamination. **Butyl rubber** (IIR) and its halogenated counterpart, chloro**butyl rubber** (CIIR), are frequently utilized for their low permeability and good chemical resistance. This guide provides an objective comparison of their chemical resistance, supported by experimental data, to aid in the selection of the most suitable material for your specific application.

Executive Summary

Chloro**butyl rubber** generally exhibits enhanced chemical resistance compared to standard **butyl rubber**, a result of the introduction of chlorine into the polymer structure. This chlorination increases the polarity of the rubber, leading to better resistance against non-polar solvents and an overall improvement in resistance to heat, ozone, and certain chemicals. While both materials demonstrate good resistance to polar solvents and aqueous solutions, chloro**butyl rubber** often provides a superior barrier in more aggressive chemical environments.

Quantitative Comparison of Chemical Resistance

The following tables summarize experimental data comparing the performance of **butyl rubber** and chloro**butyl rubber** when exposed to various chemicals. The primary metrics for chemical resistance presented here are the degree of swelling and the change in physical properties after immersion, as per ASTM D471 guidelines.

Table 1: Degree of Swelling in Various Chemicals

The degree of swelling indicates the extent to which a material absorbs a liquid. A lower swelling percentage signifies better resistance. The data below illustrates the reduced swelling of chloro**butyl rubber** (CIIR) with increasing chlorine content compared to standard **butyl rubber** (IIR).

Chemical Medium	Butyl Rubber (IIR)	Chlorobutyl Rubber (3 wt% Cl)	Chlorobutyl Rubber (6 wt% Cl)	Chlorobutyl Rubber (9 wt% Cl)	Chlorobutyl Rubber (15 wt% Cl)
Petroleum Solvent	~175%	~160%	~155%	~140%	~125%
Nitric Acid	~18%	~15%	~13%	~11%	~9%
Toluene	~250%	~225%	~210%	~190%	~170%
Engine Mineral Oil	~15%	~12%	~10%	~8%	~7%

Data adapted from a study on solvent swelling-induced halogenation of **butyl rubber**.[\[1\]](#)

Table 2: Change in Physical Properties After Chlorination

Chlorination not only improves chemical resistance but also enhances the mechanical properties of **butyl rubber**.

Property	Butyl Rubber (IIR)	Chlorobutyl Rubber (15 wt% Cl)
Tensile Strength	0.91 MPa	1.25 MPa
Hardness (Shore A)	~35	~45

Data adapted from a study on the properties of halogenated **butyl rubber**.[\[1\]](#)

Qualitative Chemical Resistance Ratings

This table provides a general overview of the chemical compatibility of butyl and chlorobutyl **rubber** with various classes of chemicals.

Chemical Class	Butyl Rubber (IIR)	Chlorobutyl Rubber (CIIR)	Remarks
Acids (Dilute)	Good to Excellent	Excellent	Chlorination improves resistance to acidic environments. [2] [3] [4]
Acids (Concentrated, Oxidizing)	Unsatisfactory	Unsatisfactory to Fair	Generally not recommended for strong oxidizing acids. [2]
Alkalis	Good to Excellent	Excellent	Both elastomers show good resistance to bases. [2] [3] [4]
Alcohols	Good to Excellent	Excellent	Highly resistant to most alcohols. [2]
Ketones (e.g., Acetone, MEK)	Good to Excellent	Excellent	Good compatibility with polar solvents. [2]
Esters	Good	Good to Excellent	Not recommended for applications with significant hydrocarbon exposure.
Vegetable and Animal Oils	Good	Good to Excellent	
Petroleum-based Oils & Fuels	Poor	Poor	
Aliphatic Hydrocarbons	Poor	Poor	Significant swelling occurs. [1]
Aromatic Hydrocarbons (e.g., Toluene)	Poor	Poor	
Halogenated Solvents	Poor	Poor	

Water and Steam

Good

Good to Excellent

Halogenated butyls show better resistance to hot air and steam.

[\[5\]](#)

Key Differences and Considerations

- **Polarity and Solvent Resistance:** The introduction of chlorine atoms increases the polarity of the **butyl rubber** polymer chain.[\[1\]](#) This increased polarity is a key factor in the improved resistance of CIIR to non-polar substances like petroleum solvents and oils, as it reduces the thermodynamic favorability of the solvent molecules penetrating the rubber matrix.[\[1\]](#)
- **Thermal and Oxidative Stability:** Halogenation leads to a more stable polymer backbone, resulting in better resistance to heat and oxidation compared to non-halogenated **butyl rubber**.[\[1\]](#)
- **Curing and Compatibility:** Chloro**butyl rubber** has a faster cure rate than standard **butyl rubber** and exhibits better compatibility with other unsaturated rubbers.
- **Pharmaceutical Applications:** In pharmaceutical applications, particularly for stoppers and seals, halogenated **butyl rubbers** are often preferred.[\[5\]](#) While both chlorobutyl and bromo**butyl rubber** are used, bromobutyl is sometimes favored for sensitive biologics due to a lower potential for extractables and leachables.[\[6\]](#) However, chloro**butyl rubber** is a reliable and widely used material for many parenteral products.[\[6\]](#)

Experimental Protocols

The evaluation of chemical resistance of elastomers is standardized by methods such as ASTM D471 - Standard Test Method for Rubber Property—Effect of Liquids.

ASTM D471: Test for Effect of Liquids

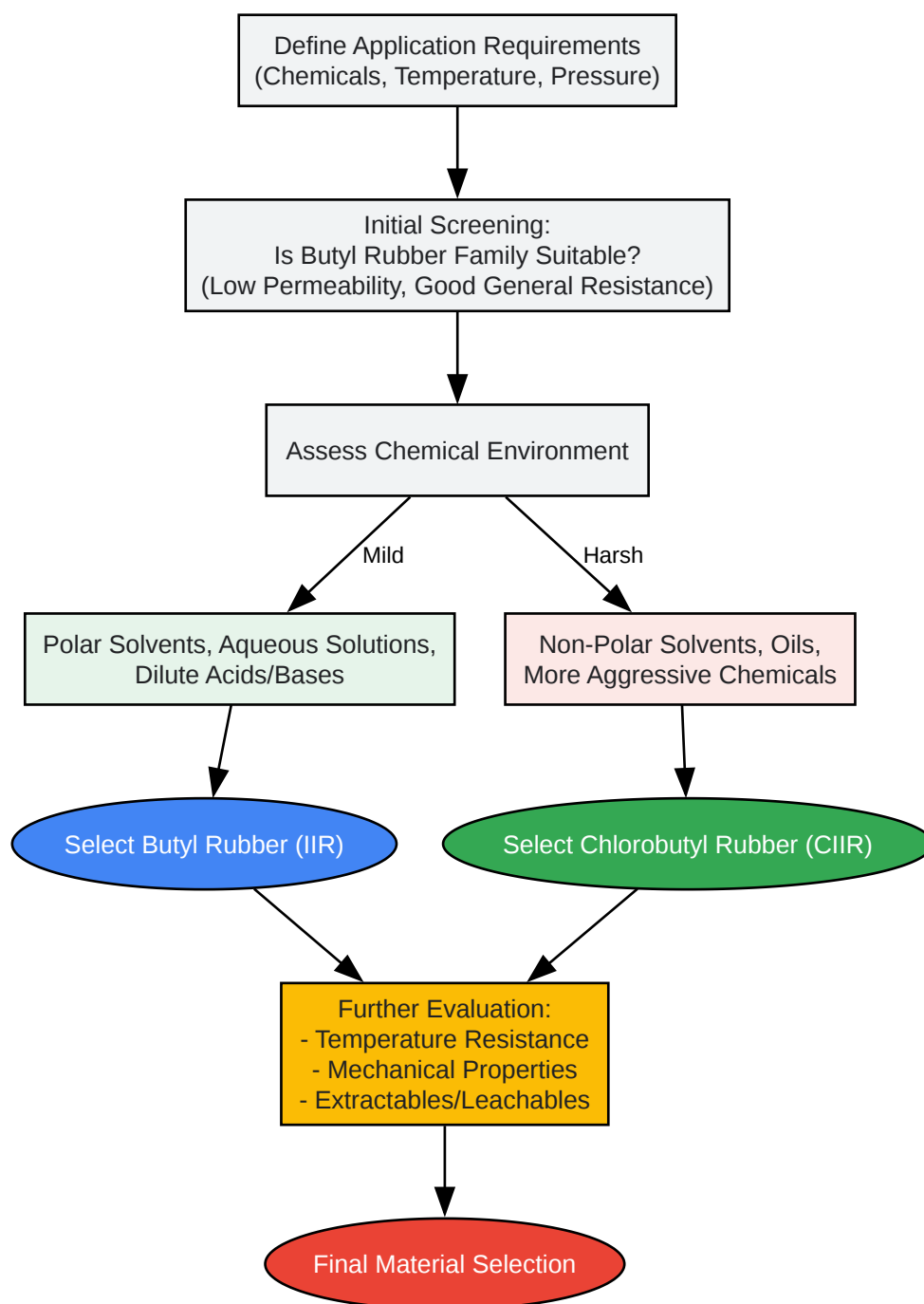
Objective: To determine the changes in the physical properties of vulcanized rubber after immersion in a liquid.

Methodology:

- **Specimen Preparation:** Standardized test specimens of the rubber material are prepared with specific dimensions (e.g., 25 mm x 50 mm x 2.0 mm). The initial mass, volume, and physical properties (tensile strength, elongation, hardness) are measured.
- **Liquid Immersion:** The specimens are fully immersed in the test liquid in a closed container to prevent liquid evaporation.
- **Controlled Conditions:** The immersion is carried out for a specified time period (e.g., 24, 72, or 168 hours) and at a controlled temperature relevant to the intended application.
- **Post-Immersion Analysis:** After the immersion period, the specimens are removed, blotted dry, and their properties are re-measured.
 - **Change in Mass:** Calculated as a percentage increase from the initial mass.
 - **Change in Volume (Swelling):** Determined by the dimensional-change method or by weighing in a liquid (hydrostatic method). It is reported as a percentage change.
 - **Change in Physical Properties:** Tensile strength, elongation at break, and hardness (Durometer) are measured and compared to the initial values.
- **Data Reporting:** The results are reported as the percentage change in each property.

Elastomer Selection Workflow

The selection of an appropriate elastomer for a specific application is a multi-step process. The following diagram illustrates a logical workflow for choosing between butyl and chlorobutyl rubber based on chemical resistance requirements.



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Caption: Elastomer selection workflow based on chemical environment.

Conclusion

The chlorination of **butyl rubber** imparts a demonstrable improvement in its chemical resistance, particularly against non-polar solvents, and enhances its thermal and oxidative

stability. For applications involving exposure to a wide range of chemicals or more demanding conditions, chloro**butyl rubber** is often the more robust choice. However, for applications where the chemical environment is well-defined and consists primarily of polar solvents or aqueous solutions, standard **butyl rubber** can be a suitable and cost-effective option. The selection process should always involve a thorough evaluation of the specific chemical exposures, temperature conditions, and mechanical requirements of the intended application.

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